

Technical Support Center: Neuropeptide Y (29-64) Handling and Storage

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Compound of Interest

Compound Name: 303052-45-1

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This guide provides researchers, scientists, and drug development professionals with essential information for the proper handling of Neuropeptide Y (29-64) to ensure its stability and efficacy in experimental settings. The primary focus is on avoiding degradation caused by repeated freeze-thaw cycles.

Frequently Asked Questions (FAQs)

Q1: Why is it critical to avoid repeated freeze-thaw cycles with Neuropeptide Y (29-64)?

Repeatedly freezing and thawing peptide solutions like Neuropeptide Y (NPY) (29-64) can lead to significant degradation and loss of biological activity. Each cycle can cause the formation of ice crystals, which can denature the peptide's structure. Furthermore, pH shifts and increased solute concentration during the freezing process can damage the peptide. This degradation can lead to inconsistent experimental results and reduced efficacy. Several suppliers explicitly recommend aliquoting the reconstituted solution to minimize freeze-thaw cycles.^{[1][2]}

Q2: I have received lyophilized NPY (29-64). How should I store it before reconstitution?

Lyophilized (powder) NPY (29-64) is relatively stable and should be stored desiccated and protected from light.^[2] For long-term storage, follow the temperature guidelines summarized below.

Q3: My reconstituted NPY (29-64) has been through multiple freeze-thaw cycles. Can I still use it?

It is strongly discouraged. While the peptide may retain some activity, it is likely compromised. Using such a solution could introduce significant variability and unreliable data into your experiments. For critical applications, it is always best to use a freshly thawed aliquot or a newly prepared solution. Studies on other proteins and peptides show that repeated freeze-thaw cycles can significantly alter sample integrity.[\[3\]](#)

Q4: How do I properly prepare my stock solution to prevent freeze-thaw damage?

The best practice is to reconstitute the entire vial of lyophilized peptide at once and then immediately divide the stock solution into single-use aliquots. These aliquots can then be stored at the appropriate temperature. This strategy ensures that you only thaw the amount of peptide needed for a single experiment.[\[1\]](#)[\[2\]](#)[\[4\]](#)

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Inconsistent results between experiments.	Peptide degradation due to multiple freeze-thaw cycles.	Prepare single-use aliquots of your stock solution immediately after reconstitution. Use a new aliquot for each experiment.
Precipitate observed in the solution after thawing.	Peptide aggregation or poor solubility, potentially exacerbated by freeze-thaw cycles.	Before use, gently vortex the thawed aliquot. If precipitation persists, sonication or gentle warming to 37°C may help. [4] Ensure the chosen solvent and concentration are appropriate.
Loss of expected biological activity.	The peptide has been degraded.	Discard the current stock solution. Reconstitute a fresh vial of lyophilized NPY (29-64) following the recommended protocol, with careful attention to creating single-use aliquots.

Data Summary Tables

Table 1: Recommended Storage Conditions for Neuropeptide Y (29-64)

Form	Storage Temperature	Duration	Notes
Lyophilized Powder	-20°C	1-3 years[5][6]	Store sealed and away from moisture. [2][6][7]
Lyophilized Powder	-80°C	2 years[6]	Store sealed and away from moisture. [2][6][7]
Reconstituted in Solvent	-20°C	1 month[2][4][6][7]	Must be in single-use aliquots.
Reconstituted in Solvent	-80°C	6 months - 1 year[2][4][5][7]	Must be in single-use aliquots.

Table 2: Solubility of Neuropeptide Y (29-64)

Solvent	Solubility	Notes
Water (H ₂ O)	≥ 46.67 mg/mL (10.92 mM)[4][6][7]	If using water, the solution should be filtered and sterilized before use.[2][7]
DMSO	16.67 mg/mL (3.90 mM)[4][6][7]	May require sonication to fully dissolve.[4][6][7] Use newly opened, hygroscopic DMSO. [7]

Experimental Protocols

Protocol: Reconstitution and Aliquoting of NPY (29-64) for Stable Storage

This protocol outlines the standard procedure for preparing a stock solution and creating single-use aliquots to prevent degradation.

- Pre-Reconstitution:
 - Before opening, briefly centrifuge the vial of lyophilized NPY (29-64) to ensure all the powder is at the bottom.
- Solvent Selection:
 - Choose an appropriate solvent based on experimental requirements and solubility data (see Table 2). Sterile water or high-quality DMSO are common choices.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- Reconstitution:
 - Carefully add the calculated volume of the chosen solvent to the vial to achieve the desired stock concentration. For example, to create a 1 mM stock solution from 1 mg of peptide (MW: 4272.7 g/mol), add 0.234 mL of solvent.[\[4\]](#)[\[6\]](#)
 - Gently swirl or vortex the vial to dissolve the peptide completely. If needed, sonicate briefly in an ultrasonic bath to aid dissolution, particularly with DMSO.[\[4\]](#)
- Aliquoting:
 - Immediately after the peptide is fully dissolved, divide the stock solution into smaller, single-use volumes in low-protein-binding microcentrifuge tubes.
 - The volume of each aliquot should correspond to the amount needed for a single experiment or a single day's worth of experiments.
- Storage:
 - Securely cap the aliquots and store them at -80°C for long-term stability (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[\[2\]](#)[\[4\]](#)[\[7\]](#)
- Usage:
 - When needed, remove a single aliquot from the freezer and thaw it completely.
 - Once thawed, do not refreeze the aliquot. Discard any unused portion of the thawed solution. For in vivo experiments, it is recommended to prepare the working solution fresh

on the day of use.^[7]

Visual Workflow and Signaling Pathway

Caption: Workflow for handling NPY (29-64) to prevent degradation.

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